

Technical Guide to BX048 (Grade N42 NdFeB) Magnetic Material for Scientific Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material composition, magnetic properties, and relevant experimental methodologies associated with the **BX048** magnet, a commercial designation for a Grade N42 Neodymium Iron Boron (NdFeB) permanent magnet. This document is intended to serve as a resource for researchers and professionals in drug development and other scientific fields where high-strength permanent magnets are employed for manipulation, separation, and targeting applications.

Core Material Composition

The **BX048** is a sintered NdFeB magnet, belonging to the most powerful class of permanent magnets commercially available. Its core material is an alloy of Neodymium, Iron, and Boron, with the stoichiometric formula Nd2Fe14B.[1][2] The manufacturing process for these magnets involves powder metallurgy, where a powdered alloy is pressed in the presence of a magnetic field to align the crystallites and then sintered to achieve a solid, high-density magnetic material.

Trace amounts of other elements, such as Dysprosium (Dy) and Praseodymium (Pr), may be added to the composition to enhance specific properties, notably the material's resistance to demagnetization at elevated temperatures (coercivity) and to improve its thermal stability.[3] The magnet is typically coated with a triple layer of Nickel-Copper-Nickel (Ni-Cu-Ni) to protect it from corrosion, as NdFeB magnets are susceptible to oxidation.[1][4]



Table 1: Typical Elemental Composition of Grade N42

NdFeB Magnets

NdFeB Mag	Symbol	Typical Weight Percentage (%)	Role in Material
Neodymium	Nd	29 - 32	Forms the core magnetic compound (Nd2Fe14B), provides high magnetic anisotropy.[3]
Iron	Fe	64 - 68	The primary ferromagnetic component, contributing to the high magnetic saturation.[3]
Boron	В	1 - 1.2	Stabilizes the tetragonal crystal structure essential for high coercivity.[3]
Dysprosium	Dy	< 5	Often added to improve performance and coercivity at higher temperatures.
Praseodymium	Pr	Variable	Can be used as a partial substitute for Neodymium.[3]
Other Elements	Al, Cu, Ga	Variable	Minor additions to refine the microstructure and manufacturing process.[5]



Quantitative Magnetic and Physical Properties

The "N42" designation refers to the magnet's Maximum Energy Product (BHmax), a primary figure of merit for permanent magnets, which is approximately 42 MGOe (MegaGauss-Oersteds).[4][6] This high energy product indicates a strong magnetic field generation capability from a compact volume.

Table 2: Magnetic and Physical Properties of BX048

(Grade N42)

Property	Symbol	Value	Units
Residual Induction	Br	1.28 - 1.32	Т
12,800 - 13,200	G		
Coercive Force	HcB	≥ 10.8	kOe
≥ 860	kA/m		
Intrinsic Coercive Force	HcJ	≥ 12	kOe
≥ 955	kA/m		
Maximum Energy Product	(BH)max	40 - 42	MGOe
318 - 334	kJ/m³		
Maximum Operating Temperature	Tmax	80	°C
176	°F		
Curie Temperature	Тс	~310	°C
~590	°F		
Density	ρ	~7.5	g/cm³

Note: Values are typical for the N42 grade and may vary slightly between manufacturers.



Experimental Protocols Characterization of Magnetic Properties

The standard methodology for characterizing the magnetic properties of high-coercivity permanent magnets like the N42 grade NdFeB is outlined in ASTM A977/A977M.[7][8] This method employs a hysteresigraph, which is an instrument that measures the magnetic flux density (B) within a material as a function of an externally applied magnetic field (H).

Methodology:

- Sample Preparation: A test specimen is fabricated from the magnet material, typically in a standard shape like a cylinder or prism to ensure uniform magnetization and accurate flux measurements.
- Instrumentation: The specimen is placed within the coils of a hysteresigraph. The instrument consists of a main magnetizing coil to generate the external field (H) and a sensing coil (or Hall probes/Helmholtz coils) to measure the magnetic flux density (B) of the specimen.
- Measurement Procedure:
 - The sample is first magnetized to saturation by applying a strong positive magnetic field.
 - The applied field is then swept from the positive maximum, through zero, to a negative maximum, and back to the positive maximum, tracing the full hysteresis loop.
 - The hysteresigraph records the B and H values continuously throughout this cycle.
- Data Extraction: Key parameters are extracted from the second quadrant of the hysteresis loop (the demagnetization curve):
 - Residual Induction (Br): The magnetic induction remaining in the magnet after the external field is removed (H=0).
 - Coercive Force (HcB): The intensity of the reverse magnetic field required to reduce the magnetic induction (B) to zero.



- Intrinsic Coercive Force (HcJ): The intensity of the reverse magnetic field required to reduce the intrinsic magnetization (M) of the material to zero. This is a measure of the material's resistance to demagnetization.
- Maximum Energy Product ((BH)max): The point on the demagnetization curve where the product of B and H is at its maximum.

Representative Protocol: Magnetic Targeting of Drug-Loaded Nanoparticles

While the **BX048** is a bulk magnet, its strong, localized magnetic field makes it suitable for manipulating magnetic nanoparticles in research settings, such as in targeted drug delivery systems. The following is a generalized workflow for an in vitro experiment demonstrating this principle.

- Preparation of Magnetic Nanoparticles (MNPs): Synthesize or procure superparamagnetic iron oxide nanoparticles (SPIONs). Functionalize the surface of the SPIONs with a biocompatible coating (e.g., PEG, dextran) and conjugate the therapeutic agent (e.g., a chemotherapy drug) to the surface.
- Cell Culture: Culture a monolayer of target cells (e.g., cancer cells) in a petri dish or multiwell plate.
- Incubation: Introduce the drug-loaded MNPs to the cell culture medium and incubate for a predetermined period.
- Magnetic Targeting: Position the BX048 magnet underneath the specific well or region of the
 petri dish where targeted delivery is desired. The strong magnetic field gradient generated by
 the magnet will attract and concentrate the MNPs at this location, enhancing their local
 concentration and uptake by the target cells.
- Analysis:
 - After the targeting period, remove the magnet and wash the cells to remove noninternalized MNPs.

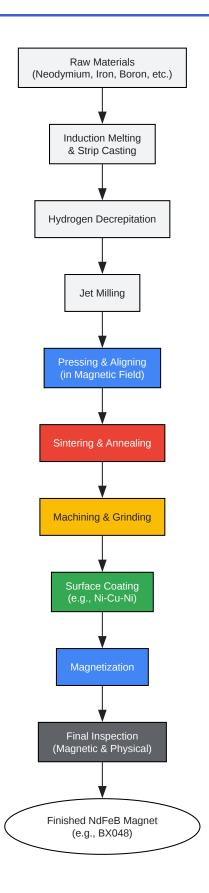


- Quantify the uptake of MNPs by the cells using techniques such as inductively coupled plasma mass spectrometry (ICP-MS) to measure iron content.
- Assess the therapeutic effect by performing cell viability assays (e.g., MTT assay) to compare the targeted region with control regions (no magnet).

Visualizations

The following diagrams illustrate key processes and workflows relevant to the production and application of NdFeB magnets.

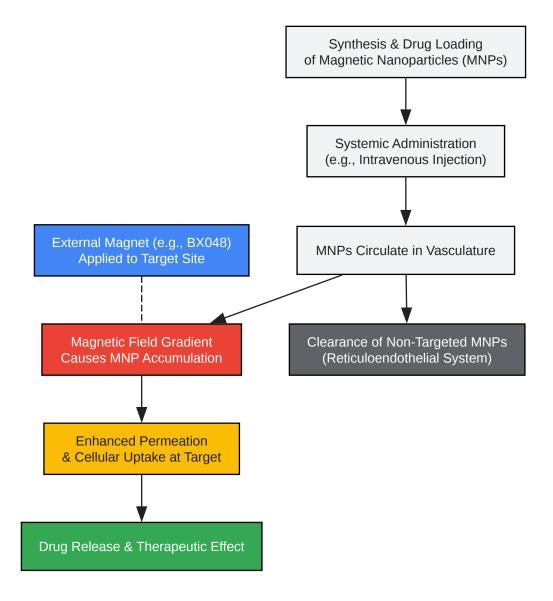




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Caption: Manufacturing workflow for sintered NdFeB magnets.





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Caption: Workflow for magnetic nanoparticle drug targeting.

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